

Chemical structure and properties of 6-Chloro-5-methoxypicolinaldehyde

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Compound of Interest

Compound Name: 6-Chloro-5-methoxypicolinaldehyde

CAS No.: 1227514-34-2

Cat. No.: B2969379

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Technical Guide: 6-Chloro-5-methoxypicolinaldehyde

A Strategic Scaffold for Medicinal Chemistry & Fragment-Based Drug Design[1]

Executive Summary

6-Chloro-5-methoxypicolinaldehyde (CAS: 1227514-34-2) is a trisubstituted pyridine building block characterized by three distinct functional handles: an electrophilic aldehyde at C2, an electron-donating methoxy group at C5, and a nucleophilic displacement-ready chlorine at C6.

[1][2]

This specific substitution pattern—placing the methoxy group meta to the aldehyde and ortho to the chlorine—creates a unique electronic push-pull system. It is extensively utilized in the synthesis of kinase inhibitors, GPCR ligands, and agrochemicals where the pyridine ring serves

as a bioisostere for phenyl or pyrimidine rings. This guide details its physicochemical profile, validated synthetic routes, and reactivity logic for high-value applications.

Chemical Identity & Physicochemical Profile

Property	Data / Specification
IUPAC Name	6-Chloro-5-methoxy-2-pyridinecarboxaldehyde
Common Name	6-Chloro-5-methoxypicolinaldehyde
CAS Number	1227514-34-2
Molecular Formula	C ₇ H ₆ ClNO ₂
Molecular Weight	171.58 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	78–82 °C (Typical range for similar analogs)
Solubility	Soluble in DCM, EtOAc, DMSO, MeOH; sparingly soluble in water.[1][3]
Storage	2–8 °C, Inert atmosphere (Argon/Nitrogen).[4] Aldehyde is oxidation-sensitive.[1]

Synthetic Pathways

For research and scale-up, two primary routes are recommended. Route A is preferred for high-fidelity synthesis from stable precursors, while Route B is a cost-effective industrial approach.

[1]

Route A: The Weinreb Amide Reduction (High Fidelity)

This method avoids over-reduction of the aldehyde, a common pitfall when reducing esters directly.

- Starting Material: 6-Chloro-5-methoxypicolinic acid (CAS 112750-30-8).[1]
- Activation: Convert acid to acid chloride (SOCl₂, cat. DMF) or activate with EDC/HOBt.

- Amidation: React with N,O-dimethylhydroxylamine to form the Weinreb amide.
- Reduction: Treat with LiAlH_4 or DIBAL-H at -78°C . The stable chelated intermediate prevents over-reduction to the alcohol.[1]
- Workup: Acidic quench releases the aldehyde in high purity.

Route B: The "Oxidation-Reduction" Sequence (Scalable)[1]

- Esterification: 6-Chloro-5-methoxypicolinic acid

Methyl ester (MeOH, H_2SO_4).[1]

- Reduction: Methyl ester

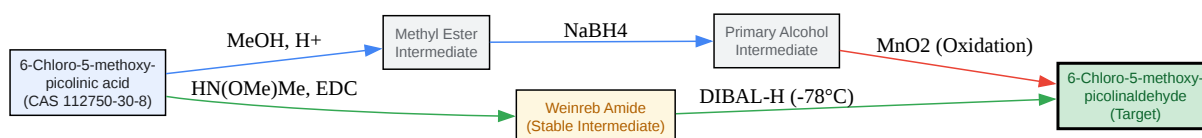
Alcohol (NaBH_4 , CaCl_2 in EtOH/THF).

- Oxidation: Alcohol

Aldehyde (MnO_2 in DCM or Swern Oxidation).

- Note: MnO_2 is preferred for scale-up due to ease of filtration, though it requires activated MnO_2 .

Visualization: Synthetic Workflow



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Figure 1: Comparison of the Stepwise Reduction (Blue) and Weinreb Amide (Green) synthetic routes.[1]

Reactivity & Functionalization Logic

The molecule's value lies in its orthogonal reactivity. The three handles can be manipulated independently, allowing for rapid library generation.

A. The Aldehyde (C2): The "Anchor"

The C2-formyl group is the primary attachment point for growing the molecular scaffold.

- Reductive Amination: Reacts rapidly with primary/secondary amines + $\text{NaBH}(\text{OAc})_3$ to form amine linkers. This is the standard protocol for generating kinase inhibitor libraries.
- Wittig/Horner-Wadsworth-Emmons: Converts the aldehyde to vinyl pyridines, useful for Michael acceptor design (covalent inhibitors).[\[1\]](#)
- Oxidation: Easily oxidized to the carboxylic acid if the aldehyde was merely a masking group.

B. The Chlorine (C6): The "Switch"

Position 6 is

to the pyridine nitrogen, activating it for Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$).

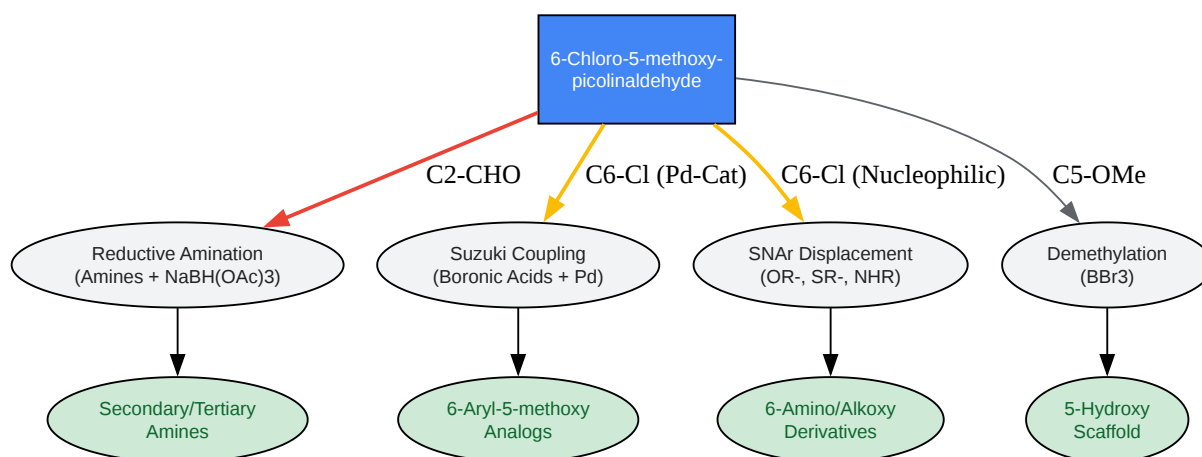
- Electronic Effect: The C5-methoxy group is an Electron Donating Group (EDG).[\[1\]](#) While EDGs typically deactivate $\text{S}_{\text{N}}\text{Ar}$, the inductive withdrawal of the adjacent Nitrogen and Chlorine atoms dominates.
- Protocol:
 - Strong Nucleophiles (Alkoxides, Thiols): Proceed via standard $\text{S}_{\text{N}}\text{Ar}$ (K_2CO_3 , DMF, heat).
 - Weak Nucleophiles (Anilines): Require Buchwald-Hartwig cross-coupling ($\text{Pd}_2(\text{dba})_3$, Xantphos) due to the slight deactivation from the OMe group.

C. The Methoxy (C5): The "Tuning Knob"

- Metabolic Stability: The methoxy group blocks the C5 position from metabolic oxidation (a common clearance pathway for pyridines).

- H-Bond Accepting: Acts as an acceptor in the kinase hinge region.[1]
- Deprotection: Can be demethylated (BBr_3 or Pyridine·HCl) to yield the 5-hydroxy derivative, allowing for subsequent etherification to larger solubilizing groups.

Visualization: Divergent Reactivity Map



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Figure 2: Orthogonal functionalization pathways for library generation.[1]

Handling & Stability Protocols

Safety Data (GHS Classification)

- Signal Word: Warning
- Hazard Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[5] Irrit.).
- Precautionary Measures: Wear nitrile gloves and safety goggles. Handle in a fume hood to avoid inhalation of dust/vapors.

Stability & Storage[4]

- Oxidation Risk: Aldehydes slowly oxidize to carboxylic acids in air. Store under inert gas (Argon).
- Schiff Base Formation: Avoid storage near volatile amines; the aldehyde will spontaneously form imines.

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